

Triclosan-methyl-d3 safety data sheet (SDS) information

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Compound of Interest

Compound Name: Triclosan-methyl-d3

Cat. No.: B1139822

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An In-depth Technical Guide to the Safety Data Sheet (SDS) of **Triclosan-methyl-d3**

This guide provides a comprehensive overview of the safety information for **Triclosan-methyl-d3** (CAS No. 1020720-00-6), tailored for researchers, scientists, and professionals in drug development. The data herein is compiled from various Safety Data Sheets (SDS) and chemical databases to ensure a thorough understanding of the substance's properties and associated hazards.

Chemical Identification and Physical Properties

Triclosan-methyl-d3 is the deuterated form of Methyl triclosan, which is a transformation product of the widely used antimicrobial agent, Triclosan.^{[1][2]} The deuterium labeling makes it useful as an internal standard for quantitative analysis or as a tracer in metabolic studies.^[2]

Table 1: Chemical Identifiers

Identifier	Value	Source
Chemical Name	2,4-dichloro-1-[4-chloro-2-(trideuteriomethoxy)phenoxy]benzene	[3] [4]
CAS Number	1020720-00-6	[5] [6]
Molecular Formula	C ₁₃ H ₆ D ₃ Cl ₃ O ₂	[5] [6]
Molecular Weight	306.57 g/mol	[5] [6]

| Synonyms | Triclosan methyl D3 (methoxy D3), Benzene, 4-chloro-1-(2,4-dichlorophenoxy)-2-(methoxy-d3)- [\[3\]](#)[\[4\]](#) |

Table 2: Physical and Chemical Properties

Property	Value	Notes	Source
Appearance	Solid, White to off-white	Typically exists as a solid at room temperature. [1]	[7]
Melting Point	56 - 58 °C	For Triclosan-d3.	[7]
Boiling Point	358.7 ± 42.0 °C	At 760 mmHg, for non-deuterated Triclosan-methyl.	[1]
Solubility	In water: 10 mg/L. Soluble in DMSO.	For Triclosan-d3.	[1] [7]
LogP (octanol/water)	4.76	For Triclosan-d3.	[7]

| Density | 1.4 ± 0.1 g/cm³ | For non-deuterated Triclosan-methyl. [\[1\]](#) |

Note: Some data points are for the non-deuterated or closely related analogs, as specified. Isotopic substitution with deuterium is not expected to significantly alter these physical properties.

Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information. The classification for **Triclosan-methyl-d3** can vary depending on its physical form (neat solid vs. solution). The data below pertains to the solid form and the parent compound, Triclosan, as specific GHS data for the deuterated methyl ether is limited.

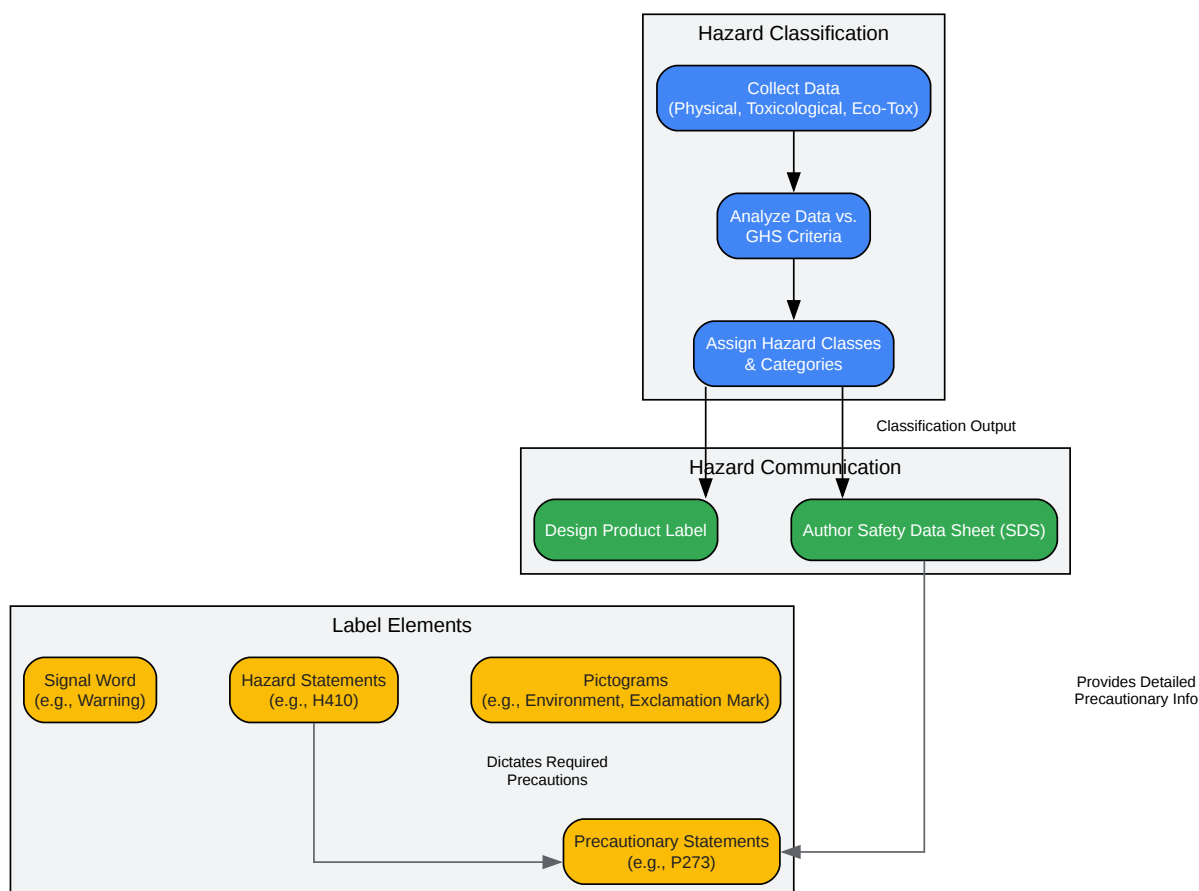
Table 3: GHS Hazard Classification for Triclosan and its Analogs

Hazard Class	Category	Hazard Statement	Source
Skin Corrosion/Irritation	2	H315: Causes skin irritation.	[7]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation.	[7]
Hazardous to the Aquatic Environment (Acute)	1	H400: Very toxic to aquatic life.	[8]

| Hazardous to the Aquatic Environment (Chronic) | 1 | H410: Very toxic to aquatic life with long lasting effects. |[8] |

For solutions of **Triclosan-methyl-d3** in solvents like Acetone, additional hazards such as "H225: Highly flammable liquid and vapour" and "H336: May cause drowsiness or dizziness" will apply.[5]

The process of hazard communication follows a logical workflow from identification to end-user information, as depicted below.



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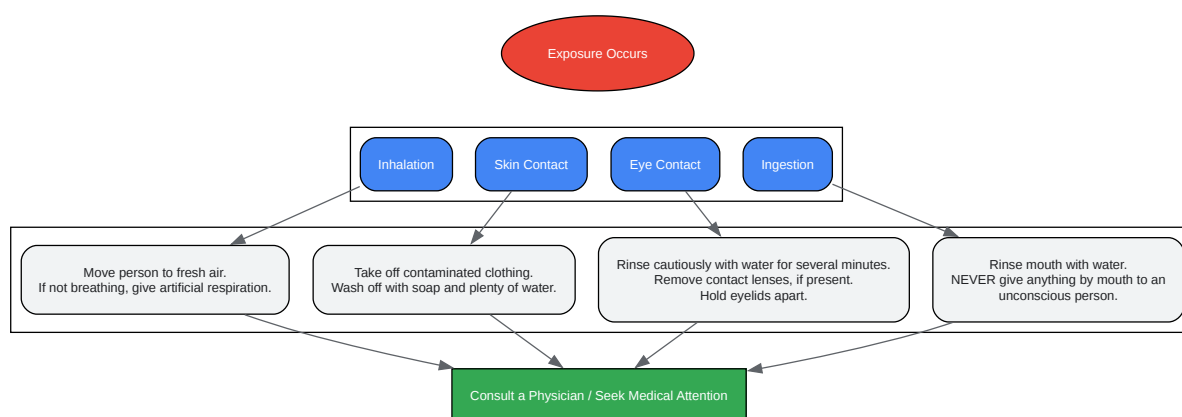
GHS Hazard Identification and Communication Workflow.

Emergency Procedures: First Aid and Spill Response

Effective response to exposure or accidental release is critical. The following diagrams outline the recommended procedures based on SDS for Triclosan and its analogs.

First Aid Measures Workflow

This workflow details the initial response to personnel exposure through different routes.

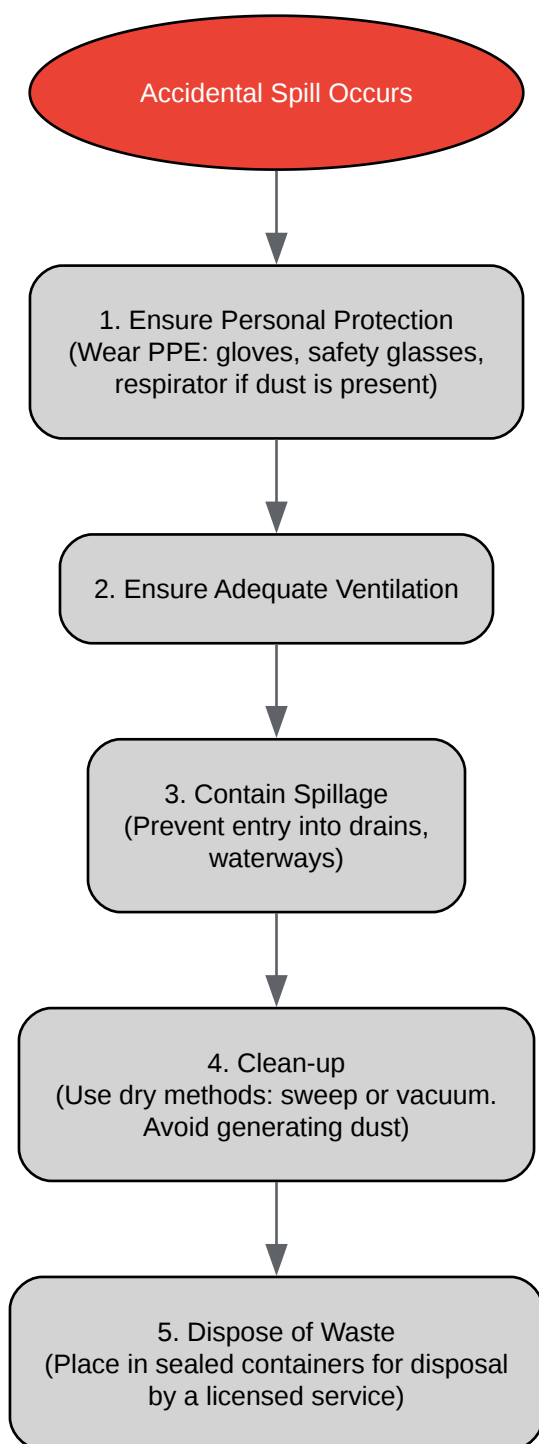


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First Aid Response Workflow for **Triclosan-methyl-d3**.

Accidental Release (Spill) Response

This diagram outlines the logical steps for safely managing a spill.



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Logical Workflow for Accidental Spill Response.

Toxicological and Ecological Information

Toxicological data for **Triclosan-methyl-d3** is not extensively published; therefore, data from the parent compound, Triclosan, is used as a surrogate for assessing potential health effects.

Table 4: Toxicological Data Summary (from Triclosan)

Endpoint	Route	Value	Species	Source
Acute Toxicity (LD ₅₀)	Oral	>5,000 mg/kg	Rat	[9]
Acute Toxicity (LD ₅₀)	Dermal	>6,000 mg/kg	Rabbit	[9]
Skin Irritation	-	Causes skin irritation	Rabbit	[9][10]
Eye Irritation	-	Causes serious eye irritation	Rabbit	[9][10]
Sensitisation	-	Does not cause skin sensitisation	-	[5]

| Carcinogenicity | - | Not classified as a carcinogen | - [7] |

Ecological Hazards Triclosan and its derivatives are known to be very toxic to aquatic life with long-lasting effects.[8] Methyl triclosan is noted for being more stable than its parent compound and having a potential to bioaccumulate in fish.[11]

- **Biodegradability:** The parent compound is considered readily biodegradable.[5]
- **Bioaccumulation:** The substance is not expected to bioaccumulate.[5]
- **Aquatic Toxicity:** Acute toxicity (96 hr LC₅₀) for the parent compound Triclosan was 305 µg/L for adult shrimp and 154 µg/L for shrimp larvae.[12]

Experimental Protocols

The data in an SDS is generated using standardized testing guidelines, often from the Organisation for Economic Co-operation and Development (OECD). While the specific studies

for **Triclosan-methyl-d3** are not public, the methodologies below represent the standard protocols for the toxicological endpoints listed.

Methodology 1: Acute Oral Toxicity - OECD 423 (Acute Toxic Class Method)

- Objective: To determine the acute oral toxicity of a substance.
- Principle: A stepwise procedure using a small number of animals (typically female rats) per step. The substance is administered orally by gavage. The outcome of each step (survival or death) determines the next step: either stopping the test, administering a higher or lower dose to another group, or testing at the same dose.
- Procedure:
 - Animals are fasted prior to dosing.
 - A single dose of the substance is administered via gavage.
 - Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
 - A post-mortem examination (necropsy) is performed on all animals at the end of the observation period.
 - The results allow for classification into one of the GHS categories for acute toxicity. The reported LD₅₀ of >5,000 mg/kg for Triclosan suggests very low acute oral toxicity.^[9]

Methodology 2: Acute Dermal Irritation/Corrosion - OECD 404

- Objective: To assess the potential of a substance to cause skin irritation or corrosion.
- Principle: The substance is applied to a small area of the skin (typically of an albino rabbit) under a gauze patch.
- Procedure:
 - A small area on the animal's back is clipped free of fur.

- A 0.5 g or 0.5 mL dose of the test substance is applied to the skin.
- The treated area is covered with a patch for a 4-hour exposure period.
- After exposure, the patch is removed, and the skin is cleaned.
- The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- The severity of the reactions is scored, and the average scores are used to determine the irritation potential. The classification "Causes skin irritation" indicates that the substance met the criteria for this endpoint.

Methodology 3: Aquatic Toxicity - OECD 203 (Fish, Acute Toxicity Test)

- Objective: To determine the acute lethal toxicity of a substance to fish in freshwater.
- Principle: Fish (e.g., Zebrafish or Rainbow Trout) are exposed to the test substance added to water at various concentrations for a 96-hour period.
- Procedure:
 - Test solutions of at least five concentrations are prepared.
 - Groups of fish are randomly assigned to the different concentrations and a control group (no substance).
 - Mortality and other observable effects are recorded at 24, 48, 72, and 96 hours.
 - The concentration that is lethal to 50% of the test fish (LC_{50}) is calculated at the end of the 96-hour period. The classification "Very toxic to aquatic life" is based on results from such tests.[8]

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